

Schisanlignone C structure elucidation and characterization

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Compound of Interest

Compound Name: Schisanlignone C

Cat. No.: B15595247

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Future Outlook

To create the requested in-depth guide, the following steps would be necessary upon obtaining the primary literature:

- **Data Extraction and Tabulation:** All quantitative data from the original publications, including ^1H and ^{13}C NMR chemical shifts (δ), coupling constants (J), mass spectrometry fragmentation data (m/z), and optical rotation values ($[\alpha]_D$), would be extracted and organized into clear, structured tables for easy comparison and reference.
- **Detailed Experimental Protocols:** The methodologies for the isolation of **Schisanlignone C** from *Schisandra henryi*, including extraction and chromatographic techniques, would be described in detail. Furthermore, the protocols for all key analytical experiments, such as NMR spectroscopy and mass spectrometry, would be fully documented.
- **Visualization of Structure Elucidation:** Graphviz diagrams would be generated to illustrate the logical workflow of the structure elucidation process. This would include diagrams depicting key 2D NMR correlations (e.g., HMBC, COSY, NOESY) that were instrumental in determining the connectivity and stereochemistry of **Schisanlignone C**.

Without access to the foundational experimental data, the creation of a detailed and accurate technical guide on the structure elucidation and characterization of **Schisanlignone C** remains pending. Further efforts will be directed towards acquiring the original research articles to

enable the completion of this comprehensive resource for researchers, scientists, and drug development professionals.

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